

An In-Depth Technical Guide to 2-Iodophenol

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Compound of Interest

Compound Name: 2-Iodophenol

CAS No.: 30587-23-6

Cat. No.: B7767536

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Introduction: Unveiling 2-Iodophenol

2-Iodophenol, an organoiodine compound, is a pivotal intermediate in the landscape of modern organic synthesis.[1][2] Identified by the CAS Number 533-58-4, this aromatic compound is structurally defined by a phenol ring substituted with an iodine atom at the ortho position.[2][3] Its chemical formula is C_6H_5IO . [3][4][5][6][7][8][9][10][11] The unique juxtaposition of a hydroxyl group and an iodine atom on the benzene ring imparts a distinct reactivity profile, making it a versatile building block for the synthesis of complex molecules, particularly in the pharmaceutical and agrochemical industries.[1][2] This guide provides a comprehensive overview of **2-Iodophenol**, delving into its chemical and physical properties, synthesis, applications, and safety considerations.

Chemical Structure of **2-Iodophenol**:

- IUPAC Name: **2-iodophenol**[4][8]
- Synonyms: o-Iodophenol, ortho-Iodophenol, 1-iodo-2-hydroxybenzene[3][4]
- InChI Key: KQDJTBPASNJQFQ-UHFFFAOYSA-N[4][5][7][12][13]

- Canonical SMILES: C1=CC=C(C(=C1)O)I[\[3\]](#)[\[4\]](#)[\[8\]](#)

Physicochemical Properties of 2-Iodophenol

2-Iodophenol typically appears as a white to off-white or pale yellow crystalline solid or semi-solid at room temperature.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[11\]](#) It is known to be sensitive to light and should be stored accordingly.[\[4\]](#)[\[5\]](#) The compound is sparingly soluble in water but exhibits good solubility in organic solvents such as ethanol, ether, and chloroform.[\[4\]](#)[\[5\]](#)

Property	Value	Source(s)
Molecular Weight	220.01 g/mol	[5] [7] [8] [9] [10]
Melting Point	37-40 °C (lit.)	[5] [9] [11] [12]
Boiling Point	186-187 °C / 160 mmHg (lit.)	[5] [9] [11] [12]
Density	1.947 g/mL at 25 °C (lit.)	[5] [9] [11] [12] [14]
pKa	8.51 (at 25 °C)	[3] [5]
Flash Point	>230 °F	[5] [9]

Synthesis of 2-Iodophenol: A Methodological Overview

The synthesis of **2-iodophenol** can be achieved through various routes. A common laboratory-scale method involves the direct iodination of phenol. However, this reaction often yields a mixture of 2- and 4-iodo derivatives.[\[3\]](#) A more selective method involves the reaction of phenol with iodine in the presence of an oxidizing agent.

Experimental Protocol: Synthesis via Iodination of Phenol with Hydrogen Peroxide

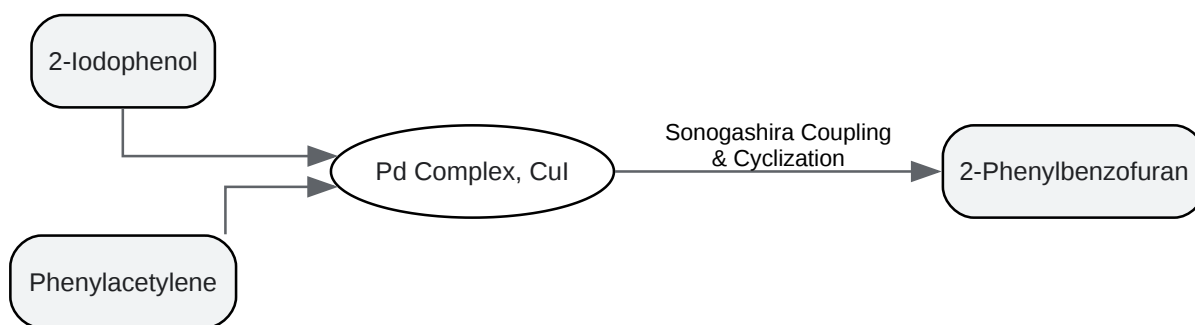
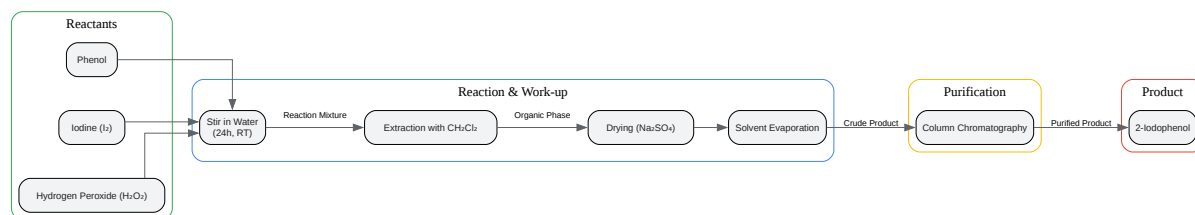
This protocol describes a straightforward and relatively green method for the synthesis of **2-iodophenol**. The causality behind this experimental choice lies in the in-situ generation of an electrophilic iodine species by hydrogen peroxide, which then reacts with the electron-rich

phenol ring. The ortho-directing effect of the hydroxyl group favors substitution at the 2- and 4-positions.

Step-by-Step Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve phenol (1.0 equivalent) in water at room temperature.
- **Addition of Reagents:** To the stirred solution, add iodine (0.5 equivalents).
- **Initiation of Reaction:** Slowly add hydrogen peroxide (1.0 equivalent) to the mixture.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature for 24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After completion of the reaction, the mixture is typically washed with distilled water and extracted with an organic solvent like dichloromethane (CH_2Cl_2).^[15]
- **Purification:** The combined organic phases are dried over anhydrous sodium sulfate (Na_2SO_4), and the solvent is removed under reduced pressure. The resulting crude product is then purified by column chromatography on silica gel using a hexane/ethyl acetate eluent system to isolate **2-iodophenol**.^{[15][16]}

This method has been reported to yield **2-iodophenol** in approximately 49% yield, with 2,6-diiodophenol as a notable by-product.^{[5][15]}



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Caption: Sonogashira coupling of **2-iodophenol**.

Safety and Handling

2-Iodophenol is considered harmful if swallowed, inhaled, or in contact with skin. [4][8][17] It can cause skin, eye, and respiratory tract irritation. [4][18][19] Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. [17][18][19][20] Work should be conducted in a well-ventilated area or under a chemical fume hood. [18][20] It is stable under normal conditions but is incompatible with strong oxidizing agents. [4][5][9][11][18][20] First Aid Measures:

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes. [18][19]* In case of skin contact: Wash off with soap and plenty of water. [18][19]* If inhaled:

Move the person into fresh air. [18][19]* If swallowed: Rinse mouth with water. Do NOT induce vomiting. [19] In all cases of exposure, seek immediate medical attention. [4][18][19]

Spectral Data for Characterization

The structure of **2-iodophenol** can be confirmed using various spectroscopic techniques.

- ¹H NMR: The proton NMR spectrum of **2-iodophenol** in CDCl₃ would typically show signals for the aromatic protons in the range of 6.5-7.8 ppm and a broad singlet for the hydroxyl proton. [16] The splitting pattern of the aromatic protons provides information about their relative positions.
- ¹³C NMR: The carbon NMR spectrum would show six distinct signals for the six carbon atoms of the benzene ring.
- IR Spectroscopy: The infrared spectrum is characterized by a broad absorption band for the O-H stretch of the phenolic hydroxyl group, typically in the region of 3200-3600 cm⁻¹. [21] A strong C-O stretching vibration is also observed around 1200 cm⁻¹. [21]* Mass Spectrometry: The mass spectrum would show a molecular ion peak (M⁺) at m/z = 220, corresponding to the molecular weight of **2-iodophenol**. [8]

Conclusion

2-iodophenol is a compound of significant interest to the scientific and industrial communities. Its well-defined structure and predictable reactivity make it an indispensable tool in the synthesis of a wide range of valuable organic molecules. A thorough understanding of its properties, synthesis, and handling is crucial for its effective and safe utilization in research and development.

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